

Personal protective equipment for handling 3-Phenyl-2-propyn-1-ol

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Compound of Interest

Compound Name: 3-Phenyl-2-propyn-1-ol

Cat. No.: B127171

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Essential Safety and Handling Guide for 3-Phenyl-2-propyn-1-ol

This guide provides critical safety, handling, and disposal information for **3-Phenyl-2-propyn-1-ol** (CAS: 1504-58-1), tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is essential for ensuring laboratory safety and minimizing chemical exposure.

Hazard Identification and Classification

3-Phenyl-2-propyn-1-ol is a combustible liquid that poses several health risks. It is crucial to understand these hazards before handling the chemical. The substance is classified with the following hazard statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

The signal word for this chemical is "Warning". Its target organs include the respiratory system.

Physical and Chemical Properties

A summary of key quantitative data for **3-Phenyl-2-propyn-1-ol** is provided below.

Property	Value
Molecular Formula	C ₉ H ₈ O[2]
Molecular Weight	132.16 g/mol
Appearance	Yellow liquid
Density	1.06 g/mL at 25 °C
Boiling Point	129-130 °C at 10 mmHg
Melting Point	27 °C
Flash Point	>110 °C (>230 °F) - closed cup
Refractive Index	n ₂₀ /D 1.5850

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following equipment must be worn when handling **3-Phenyl-2-propyn-1-ol**.

Protection Type	Required Equipment	Specifications & Best Practices
Respiratory Protection	NIOSH-approved Respirator	Use in a well-ventilated area, preferably a chemical fume hood. ^[3] If engineering controls are insufficient, a respirator with a type ABEK (EN14387) filter is recommended.
Hand Protection	Chemical-resistant Gloves	Nitrile or chloroprene gloves are suitable. Always check with the glove manufacturer for specific chemical compatibility and breakthrough times.
Eye and Face Protection	Safety Glasses with Side Shields & Face Shield	Safety glasses or eyeshields are mandatory. A face shield should be worn when there is a significant risk of splashing.
Body Protection	Flame-resistant Laboratory Coat	A lab coat that can be quickly removed is essential. Ensure it is fully buttoned.
General Clothing	Long Pants and Closed-toe Shoes	Protects skin from potential spills.

Operational and Disposal Plans

Proper handling, storage, and disposal procedures are critical for maintaining a safe laboratory environment.

Handling and Storage Protocol

- Ventilation: All work with **3-Phenyl-2-propyn-1-ol** must be conducted in a chemical fume hood with adequate exhaust to minimize inhalation of vapors.^[3]
- Avoid Contact: Prevent the chemical from coming into contact with skin and eyes.^[3]

- Ignition Sources: As a combustible liquid, keep it away from heat, sparks, and open flames. Use non-sparking tools.[4]
- Storage: Store the chemical in a tightly closed container in a cool, dry, and well-ventilated area.[4]
- Incompatibilities: Store away from strong oxidizing agents.[4]

Emergency and First Aid Procedures

Immediate and appropriate action is crucial in the event of an exposure.

Exposure Type	First Aid Measures
Skin Contact	Immediately flush the affected area with plenty of water for at least 15 minutes.[4] Remove contaminated clothing and wash it before reuse. [5] If skin irritation occurs, seek medical attention.[2]
Eye Contact	Immediately rinse cautiously with water for several minutes, also under the eyelids.[2][5] Remove contact lenses if present and easy to do so.[5] Continue rinsing. If eye irritation persists, get medical advice/attention.
Inhalation	Move the person to fresh air and keep them at rest in a position comfortable for breathing.[2] If the person is not breathing, provide artificial respiration.[4] Call a POISON CENTER or doctor if you feel unwell.[2]
Ingestion	Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterwards.[4] Seek medical help immediately.[5]

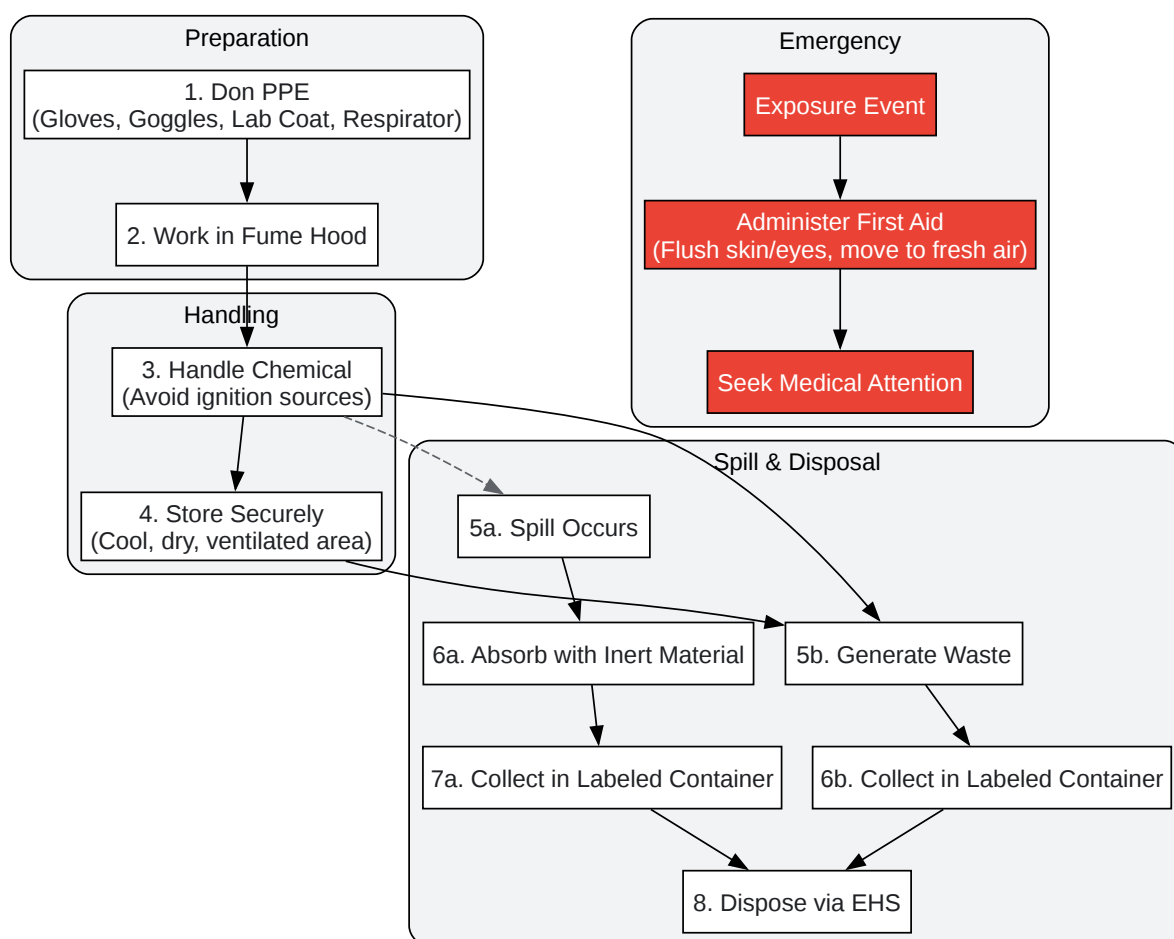
Spill Management and Disposal Plan

All waste containing **3-Phenyl-2-propyn-1-ol** must be treated as hazardous waste.

- **Spill Containment:** In case of a spill, evacuate personnel to a safe area.^[3] Remove all sources of ignition. Ventilate the area.
- **Absorption:** Soak up the spill with an inert absorbent material such as vermiculite, dry sand, or earth.^[3] Do not use combustible materials like sawdust.
- **Collection:** Place the absorbed material and any contaminated soil into a suitable, closed, and labeled container for hazardous waste disposal.^[3]
- **Waste Disposal:** Do not allow the product to enter drains.^[3] Dispose of the waste container and its contents through a licensed hazardous waste disposal contractor, in accordance with local, state, and federal regulations.

Workflow for Safe Handling

The following diagram outlines the essential steps for safely managing **3-Phenyl-2-propyn-1-ol** from preparation to disposal.



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Caption: Workflow for handling **3-Phenyl-2-propyn-1-ol**.

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